

A Comparative Guide to HPLC Analysis of Streptomycin Sulfate Impurities

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Compound of Interest

Compound Name: Streptomycin (sulfate)

Cat. No.: B15967514

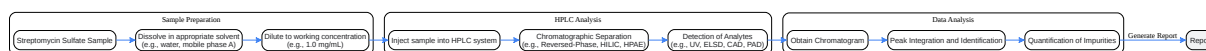
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of High-Performance Liquid Chromatography (HPLC) methods for the analysis of streptomycin sulfate and its impurities. Streptomycin, an aminoglycoside antibiotic, is a critical drug, particularly for the treatment of multidrug-resistant tuberculosis.^[1] Its complex synthesis can lead to the formation of various impurities that must be carefully monitored to ensure the safety and efficacy of the final drug product.^[1] This document outlines various HPLC techniques, offering supporting experimental data and detailed protocols to assist in method selection and implementation.

Experimental Workflow for HPLC Analysis of Streptomycin Sulfate Impurities

The general workflow for the analysis of streptomycin sulfate impurities using HPLC involves several key stages, from sample preparation to data analysis. The following diagram illustrates a typical experimental process.



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Caption: General workflow for HPLC analysis of streptomycin sulfate impurities.

Comparison of HPLC Methods

Several HPLC methods have been developed for the analysis of streptomycin sulfate impurities, each with its own advantages and limitations. The choice of method often depends on the specific impurities of interest, the desired sensitivity, and the available instrumentation. The following tables summarize the performance of different HPLC methods based on published data.

Method 1: Reversed-Phase Ion-Pair Liquid Chromatography with UV Detection

This method is a widely used technique for the separation of polar compounds like streptomycin and its impurities.[2] Ion-pairing agents are added to the mobile phase to enhance the retention of these analytes on a non-polar stationary phase.

Parameter	Value	Reference
Column	Base deactivated reversed-phase silica gel (e.g., Supelcosil LC-ABZ, 5 µm, 250 x 4.6 mm)	[3]
Mobile Phase	Aqueous solution containing 14 g/L sodium sulfate, 1.5 g/L sodium octanesulfonate, 50 mL/L acetonitrile, and 50 mL/L of a 0.2 M phosphate buffer (pH 3.0)	[2][3]
Flow Rate	1.0 mL/min	[4]
Detection	UV at 205 nm	[2][3]
Run Time	50 min	[2][3]
Separated Impurities	Streptidine, streptomycin B, dihydrostreptomycin, and several unidentified components	[2][3]

Method 2: Reversed-Phase HPLC with Evaporative Light Scattering Detection (ELSD)

ELSD is a universal detector that is not dependent on the chromophoric properties of the analytes, making it suitable for impurities that lack a strong UV absorbance.[1]

Parameter	Value	Reference
Column	Polymeric reversed-phase (e.g., PLRP-S 100Å, 5 µm, 150 x 4.6 mm)	[1]
Mobile Phase	Gradient of 0.1% TFA in water (A) and 0.1% TFA in acetonitrile (B)	[1]
Gradient	5-50% B in 10 min	[1]
Flow Rate	1.0 mL/min	[1]
Detection	ELSD (neb=70 °C, evap=85 °C, gas=1.0 SLM)	[1]
Key Advantage	Suitable for detecting impurities without UV chromophores.	[1]

Method 3: Hydrophilic Interaction Liquid Chromatography (HILIC) with UV Detection

HILIC is an alternative to reversed-phase chromatography for highly polar compounds. It utilizes a polar stationary phase and a mobile phase with a high concentration of organic solvent.[4][5]

Parameter	Value	Reference
Column	Cogent Diamond Hydride™, 4µm, 100Å, 4.6 x 75mm	[4][5]
Mobile Phase	Gradient of DI Water / 0.1% Trifluoroacetic Acid (A) and Acetonitrile / 0.1% Trifluoroacetic Acid (B)	[4][5]
Gradient	95% B (0-1 min), 95-40% B (1-6 min), 40-95% B (6-7 min)	[4][5]
Flow Rate	1.0 mL/min	[4][5]
Detection	UV @ 205nm	[4][5]
Key Advantage	Good retention and separation of very polar streptomycin and its impurities.	[4][5]

Method 4: High-Performance Anion-Exchange Chromatography with Pulsed Amperometric Detection (HPAE-PAD)

This method, described in the U.S. Pharmacopeia (USP), offers high sensitivity and selectivity for the analysis of aminoglycosides.[6][7] The separation is based on anion exchange, and detection is achieved through the electrochemical oxidation of the analytes.[6][7]

Parameter	Value	Reference
Column	Anion exchange column (e.g., Dionex CarboPac PA1)	[7]
Mobile Phase	Isocratic 70 mM NaOH	[6] [7]
Flow Rate	Not specified	
Detection	Pulsed Amperometric Detection (PAD)	[6] [7]
Key Advantage	High sensitivity and selectivity for aminoglycosides and their impurities. [6] [7]	
Note	The method is highly dependent on the eluent concentration for optimal separation. [7]	

Method 5: Reversed-Phase Ion-Pair HPLC with Charged Aerosol Detection (CAD)

This method provides a sensitive and universal detection approach, with a response that is independent of the chemical structure of the analytes.[\[8\]](#)

Parameter	Value	Reference
Column	Not specified	
Mobile Phase	Not specified	
Flow Rate	Not specified	
Detection	Charged Aerosol Detection (CAD)	[8]
Limit of Quantification (LOQ)	0.09% for streptomycin sulfate, 0.008% for streptidine sulfate	[8]
Key Advantage	Linear response over a wide concentration range, allowing for straightforward quantification of all impurities.	[8]

Experimental Protocols

Protocol 1: Reversed-Phase Ion-Pair LC-UV (Based on Adams et al., 2000)[2][3]

- Mobile Phase Preparation: Prepare an aqueous solution containing 14 g/L sodium sulfate, 1.5 g/L sodium octanesulfonate, 50 mL/L acetonitrile, and 50 mL/L of a 0.2 M phosphate buffer. Adjust the pH to 3.0.
- Standard and Sample Preparation: Dissolve streptomycin sulfate reference standard and samples in the mobile phase to a final concentration of approximately 2.5 mg/mL.
- HPLC Conditions:
 - Column: Supelcosil LC-ABZ, 5 µm, 250 x 4.6 mm.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV at 205 nm.

- Injection Volume: 20 μ L.
- Column Temperature: 45°C.
- Analysis: Inject the standard and sample solutions and record the chromatograms for 50 minutes. Identify and quantify impurities based on their retention times relative to the streptomycin peak.

Protocol 2: HILIC-UV (Based on MicroSolv AppNote)[4][5]

- Mobile Phase Preparation:
 - Solvent A: DI Water with 0.1% Trifluoroacetic Acid (v/v).
 - Solvent B: Acetonitrile with 0.1% Trifluoroacetic Acid (v/v).
- Sample Preparation: Prepare a 1.0 mg/mL solution of streptomycin sulfate reference standard in Solvent A.[4][5]
- HPLC Conditions:
 - Column: Cogent Diamond Hydride™, 4 μ m, 100Å, 4.6 x 75mm.[4][5]
 - Flow Rate: 1.0 mL/min.[4][5]
 - Detection: UV at 205nm.[4][5]
 - Injection Volume: 1 μ L.[4][5]
 - Gradient Program:
 - 0-1 min: 95% B
 - 1-6 min: 95% to 40% B
 - 6-7 min: 40% to 95% B
 - Hold at 95% B for 3 minutes for post-run equilibration.[4][5]

- Analysis: Inject the sample and identify impurities based on the resulting chromatogram. The method is designed to separate streptomycin from two primary impurities.[4]

Protocol 3: HPAE-PAD (Based on USP and Thermo Fisher Application Note)[6][7]

- Mobile Phase Preparation: Prepare a 70 mM sodium hydroxide solution. Ensure the eluent is carbonate-free.
- Standard and Sample Preparation:
 - Standard: Accurately weigh and dissolve USP Streptomycin Sulfate RS in water to obtain a final concentration of 0.03 mg/mL.[6]
 - System Suitability Solution: Heat a portion of the standard solution at 75°C for 1 hour and cool to room temperature before use.[6] This thermal degradation generates impurities for system suitability checks.[7]
- HPLC Conditions:
 - Column: Dionex CarboPac PA1 anion-exchange column.[7]
 - Mobile Phase: Isocratic 70 mM NaOH.[6]
 - Detection: Pulsed Amperometric Detection (PAD).[6][7]
- Analysis: Inject the system suitability solution, standard, and sample solutions. The separation of streptomycin A from its impurities is highly dependent on the eluent concentration.[7]

Conclusion

The selection of an appropriate HPLC method for the analysis of streptomycin sulfate impurities is critical for ensuring drug quality and patient safety. This guide provides a comparative overview of several validated methods, highlighting their key operational parameters and performance characteristics. Reversed-phase ion-pair chromatography with UV detection is a robust and widely used method.[2][3] For impurities lacking a UV chromophore, methods

employing universal detectors like ELSD or CAD are more suitable.[1][8] HILIC offers an effective alternative for the separation of these highly polar analytes.[4][5] For the highest sensitivity and selectivity, the USP-recommended HPAE-PAD method is the gold standard.[6][7] Researchers and drug development professionals should consider the specific requirements of their analysis, including the target impurities and available instrumentation, when selecting the most appropriate method. The detailed protocols provided herein serve as a starting point for method implementation and further optimization.

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